

# Kinase selectivity profiling of GW284543 against a panel of kinases.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GW284543

Cat. No.: B607892

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## Kinase Selectivity Profile of GW284543: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the kinase selectivity profile of **GW284543**, a known inhibitor of Mitogen-activated protein kinase kinase 5 (MEK5), against other selective MEK5 inhibitors. The objective is to present available experimental data to inform research and drug development decisions. While comprehensive kinome-wide selectivity data for **GW284543** is not publicly available, this guide summarizes existing data on its primary target and compares it with alternative compounds for which more extensive selectivity information exists.

### Introduction to MEK5 Inhibition

The MEK5/ERK5 signaling pathway is a critical cascade involved in various cellular processes, including proliferation, survival, and differentiation.<sup>[1][2]</sup> Dysregulation of this pathway has been implicated in several diseases, notably cancer, making MEK5 an attractive target for therapeutic intervention.<sup>[1][2]</sup> **GW284543** has been identified as a selective inhibitor of MEK5, reducing the phosphorylation of its downstream target, ERK5, and subsequently affecting cellular processes such as decreasing endogenous MYC protein levels.

### Comparative Kinase Inhibition Profile

This section details the inhibitory activity of **GW284543** and alternative selective MEK5 inhibitors, BIX02188 and BIX02189, against their primary target and a selection of other kinases. The data is presented to highlight the selectivity of these compounds.

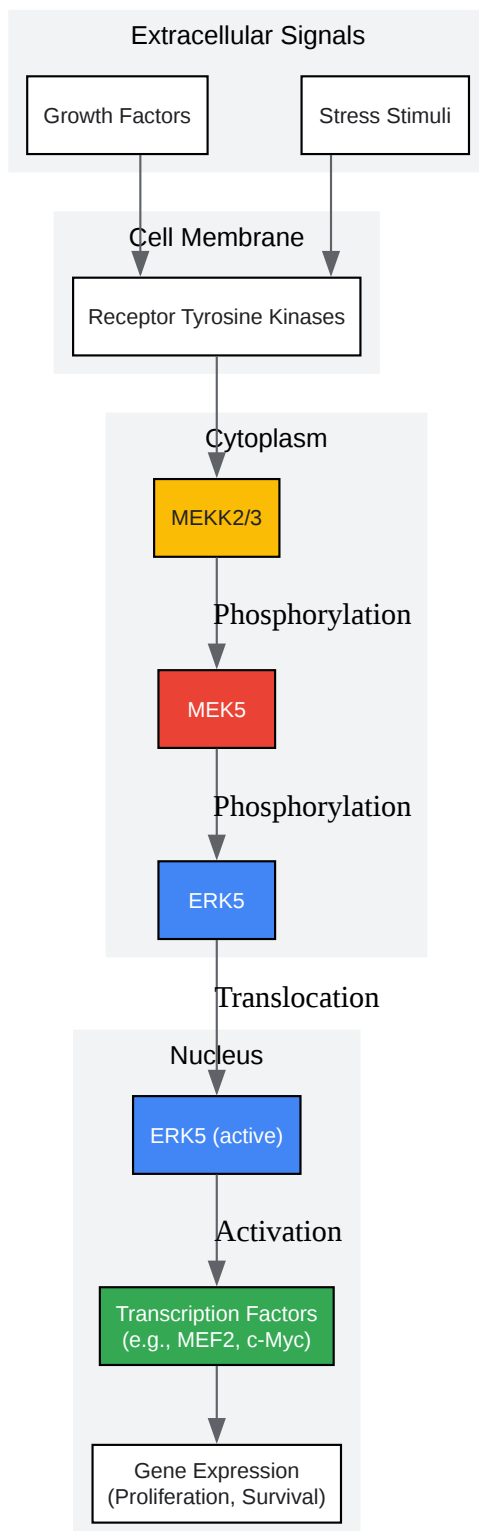
Kinase	GW284543 IC <sub>50</sub> (nM)	BIX02188 IC <sub>50</sub> (nM)	BIX02189 IC <sub>50</sub> (nM)
MEK5	Not Publicly Available	4.3	1.5
ERK5	Not Publicly Available	810	59
MEK1	Not Publicly Available	>6300	>3700
MEK2	Not Publicly Available	>6300	>3700
ERK2	Not Publicly Available	>6300	>3700
JNK2	Not Publicly Available	>6300	>3700
p38α	Not Publicly Available	3900	>3700
TGFβR1	Not Publicly Available	1800	580
EGFR	Not Publicly Available	>6300	>3700
CSF1R (FMS)	Not Publicly Available	Not Available	46
KIT	Not Publicly Available	Not Available	1100
LCK	Not Publicly Available	Not Available	250
JAK3	Not Publicly Available	Not Available	440
SRC	Not Publicly Available	Not Available	7600
ABL1	Not Publicly Available	Not Available	2400
FGFR1	Not Publicly Available	Not Available	1000
RSK2	Not Publicly Available	Not Available	2100
RSK4	Not Publicly Available	Not Available	990

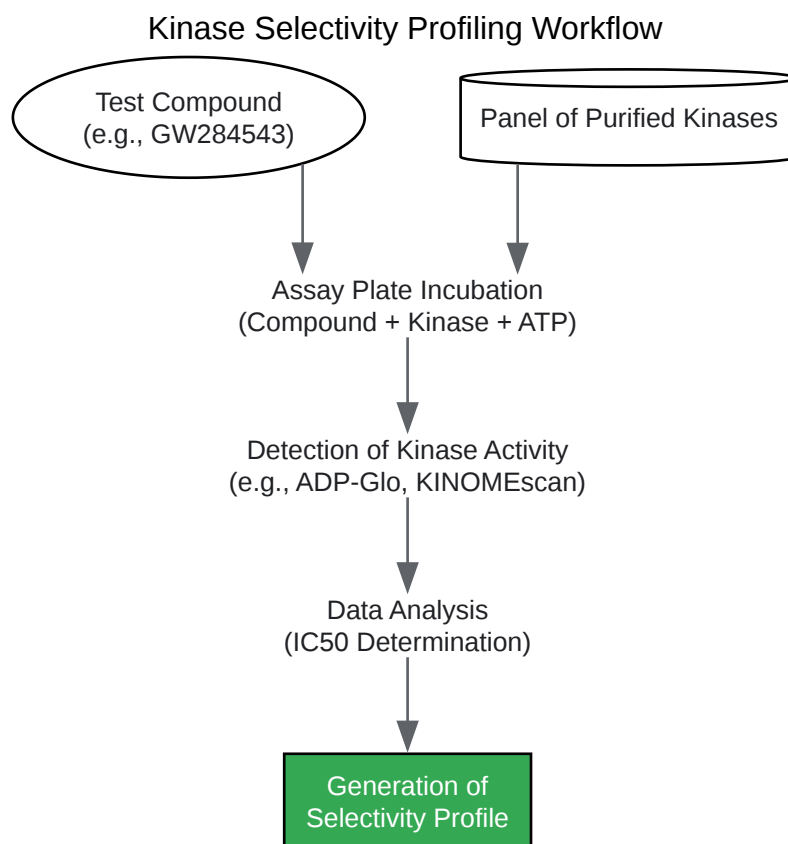
Note: IC<sub>50</sub> values for BIX02188 and BIX02189 are compiled from various sources. The absence of a value indicates that the data is not publicly available.

## Signaling Pathway and Experimental Workflow

To provide a clearer understanding of the biological context and experimental procedures, the following diagrams illustrate the MEK5-ERK5 signaling pathway and a general workflow for kinase selectivity profiling.

## MEK5-ERK5 Signaling Pathway





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## References

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- To cite this document: BenchChem. [Kinase selectivity profiling of GW284543 against a panel of kinases.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607892#kinase-selectivity-profiling-of-gw284543-against-a-panel-of-kinases\]](https://www.benchchem.com/product/b607892#kinase-selectivity-profiling-of-gw284543-against-a-panel-of-kinases)

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